

Tert-butyl trans-4-formylcyclohexylcarbamate

molecular weight and formula

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Compound of Interest

Compound Name: *Tert-butyl trans-4-formylcyclohexylcarbamate*

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An In-depth Technical Guide on **Tert-butyl trans-4-formylcyclohexylcarbamate**

This guide provides detailed information on the molecular properties of **tert-butyl trans-4-formylcyclohexylcarbamate**, a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals.

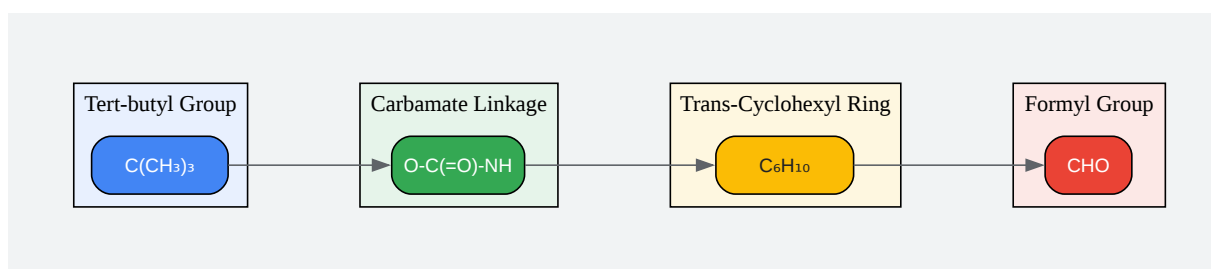
Molecular Data

The fundamental molecular properties of **tert-butyl trans-4-formylcyclohexylcarbamate** are summarized below. This data is essential for stoichiometric calculations in synthesis and for the characterization of the compound.

Property	Value
Molecular Formula	C ₁₂ H ₂₁ NO ₃ [1][2]
Molecular Weight	227.30 g/mol
IUPAC Name	tert-butyl ((1r,4r)-4-formylcyclohexyl)carbamate[3]
CAS Number	181308-57-6[1][3]
Appearance	White to light yellow solid[1]

Structural Information

The structure of **tert-butyl trans-4-formylcyclohexylcarbamate** consists of a cyclohexane ring with two substituents in a trans configuration: a formyl group and a tert-butoxycarbonylamino group. This specific arrangement influences its reactivity and use as a building block in organic synthesis.



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Functional groups of the molecule.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. tert-Butyl trans-4-formylcyclohexylcarbamate 97% | CAS: 181308-57-6 | AChemBlock [achemblock.com]
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